

Application Notes and Protocols: Investigating Insulin Resistance with SR-4995

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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Introduction

Insulin resistance, a hallmark of type 2 diabetes and metabolic syndrome, is intrinsically linked to dysregulated lipid metabolism. Elevated circulating free fatty acids (FFAs), resulting from increased adipocyte lipolysis, are known to impair insulin signaling in peripheral tissues. **SR-4995** is a novel pharmacological probe that offers a unique approach to dissecting the molecular mechanisms underpinning this lipotoxicity. As a synthetic ligand of α/β -hydrolase domain containing 5 (ABHD5), **SR-4995** directly activates lipolysis by disrupting the inhibitory interaction between ABHD5 and perilipin-1 (PLIN1) on lipid droplets. This action bypasses the canonical β -adrenergic/PKA signaling pathway, allowing for a targeted investigation of the downstream consequences of triglyceride hydrolysis.

These application notes provide a comprehensive guide for utilizing **SR-4995** to explore the intricate relationship between adipocyte lipolysis and insulin resistance. Detailed protocols for in vitro and ex vivo experiments are provided to assess the impact of **SR-4995**-induced lipolysis on key markers of insulin sensitivity.

Mechanism of Action of SR-4995

SR-4995 stimulates lipolysis through a PKA-independent mechanism. It directly binds to ABHD5, causing its dissociation from PLIN1 on the surface of lipid droplets.^[1] Once released, ABHD5 activates adipose triglyceride lipase (ATGL), the rate-limiting enzyme in the hydrolysis of triglycerides into diacylglycerol and a free fatty acid. This targeted activation allows researchers to induce lipolysis without the confounding effects of cAMP signaling.^[1]

Data Presentation

The following tables summarize quantitative data on the effects of **SR-4995** and related compounds on lipolysis.

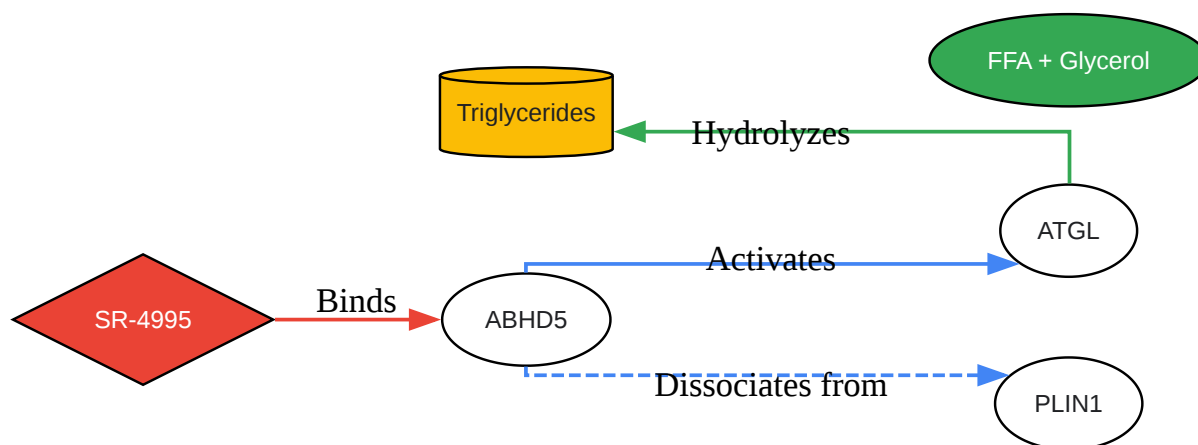
Table 1: In Vitro Lipolysis in Adipocytes

Cell Type	Compound	Concentration	Effect	Reference
Brown Adipocytes	SR-4995	~4 μ M (EC50)	>75% of maximal isoproterenol response	^[2]
3T3-L1 Adipocytes	SR-4995	20 μ M	Stimulation of NEFA release	^[1]
Brown Adipocytes	SR-4995	20 μ M	Stimulation of NEFA release	^[1]
Isolated White Adipocytes	SR-4995	Not specified	Stimulation of lipolysis (abolished by ATGL knockout)	^[2]

Table 2: Ex Vivo Lipolysis in Adipose Tissue

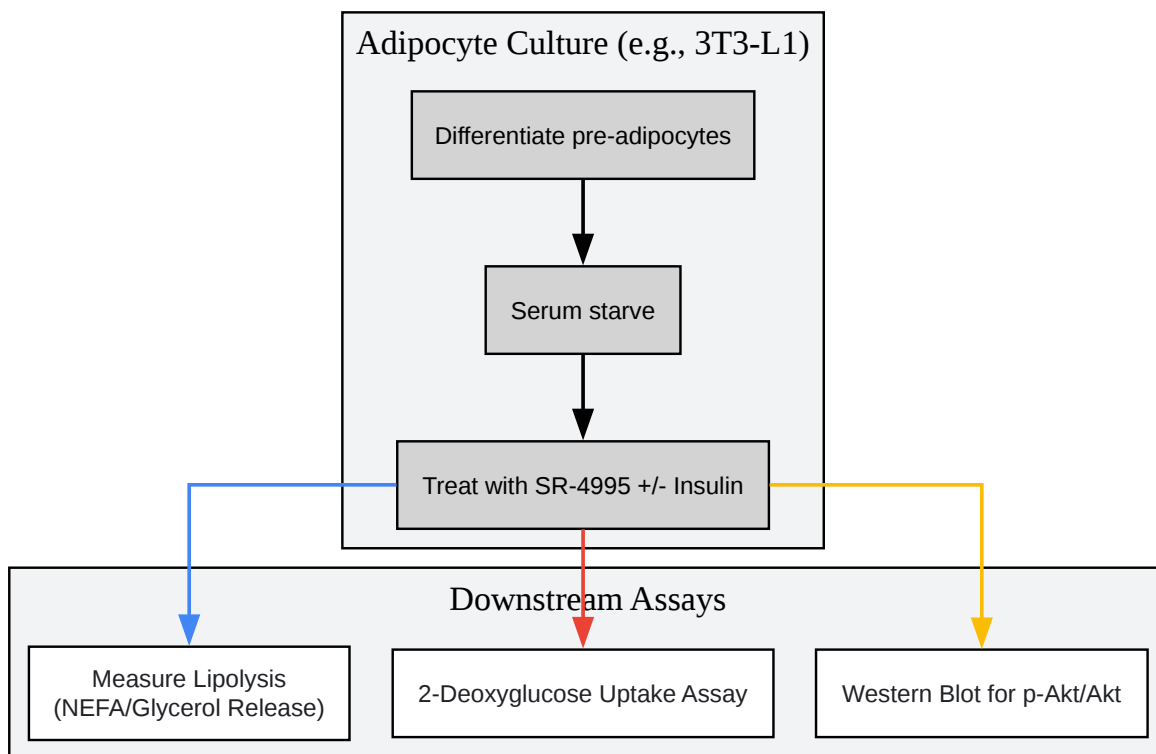
Tissue	Compound	Concentration	Effect	Reference
Mouse Diaphragm	SR-4995	10 μ M	Stimulation of lipolysis	[2]
Gonadal White Adipose Tissue (gWAT)	SR-4995	20 μ M	Stimulation of NEFA and glycerol release	[1]
Inguinal Brown Adipose Tissue (iBAT)	SR-4995	20 μ M	Stimulation of NEFA and glycerol release	[1]

Mandatory Visualizations



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Caption: Mechanism of **SR-4995**-induced lipolysis.



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Caption: In vitro workflow for investigating insulin resistance.

Experimental Protocols

Protocol 1: Induction of Lipolysis in 3T3-L1 Adipocytes

This protocol details the method for treating differentiated 3T3-L1 adipocytes with **SR-4995** to induce lipolysis, which can then be quantified by measuring the release of non-esterified fatty acids (NEFAs) and glycerol into the medium.

Materials:

- Differentiated 3T3-L1 adipocytes (in 12- or 24-well plates)
- **SR-4995** (stock solution in DMSO)
- Krebs-Ringer Bicarbonate Buffer with HEPES (KRBH) containing 1% fatty acid-free BSA

- DMSO (vehicle control)
- Isoproterenol (positive control)
- NEFA quantification kit
- Glycerol quantification kit
- Plate reader

Procedure:

- On days 11-14 post-differentiation, wash differentiated 3T3-L1 adipocytes twice with PBS.
- Replace the medium with KRBH containing 1% fatty acid-free BSA and incubate for 2-4 hours for serum starvation.
- Prepare treatment solutions in fresh KRBH with 1% BSA. Include a vehicle control (e.g., 0.1% DMSO), a positive control (e.g., 10 μ M isoproterenol), and various concentrations of **SR-4995** (e.g., 1-20 μ M).
- Remove the starvation medium and add the treatment solutions to the respective wells.
- Incubate the plate at 37°C in a CO2 incubator for 1-3 hours.
- After incubation, carefully collect the medium from each well for NEFA and glycerol analysis.
- Quantify NEFA and glycerol concentrations in the collected medium using commercially available kits according to the manufacturer's instructions.
- Normalize the results to the total protein content of the cells in each well. To do this, wash the cells with PBS, lyse them in a suitable lysis buffer (e.g., RIPA buffer), and determine the protein concentration using a BCA assay.

Protocol 2: Assessment of Insulin-Stimulated Glucose Uptake

This protocol is designed to assess the effect of **SR-4995**-induced lipolysis on insulin-stimulated glucose uptake in 3T3-L1 adipocytes using a 2-deoxyglucose (2-DG) uptake assay.

Materials:

- Differentiated 3T3-L1 adipocytes (in 24- or 96-well plates)
- **SR-4995**
- Insulin (100 nM final concentration)
- Krebs-Ringer Phosphate Buffer (KRP)
- 2-deoxy-D-[3H]glucose or a non-radioactive 2-DG assay kit
- Phloretin (glucose transport inhibitor)
- Scintillation counter or plate reader

Procedure:

- Differentiate 3T3-L1 cells in 24- or 96-well plates.
- On the day of the assay, wash the cells twice with PBS and serum starve in DMEM for 2-4 hours.
- Pre-treat the cells with **SR-4995** (e.g., 10-20 μ M) or vehicle (DMSO) in KRP buffer for 1-2 hours at 37°C.
- Following pre-treatment, stimulate the cells with or without 100 nM insulin for 30 minutes at 37°C. A set of wells should also be treated with a glucose transport inhibitor like phloretin as a negative control.
- Initiate glucose uptake by adding 2-deoxy-D-[3H]glucose or the non-radioactive 2-DG substrate to each well for 5-10 minutes.
- Terminate the uptake by washing the cells rapidly three times with ice-cold PBS.

- Lyse the cells according to the specific assay kit's instructions.
- If using a radioactive tracer, measure the radioactivity in the cell lysates using a scintillation counter. For non-radioactive kits, follow the manufacturer's protocol for signal detection with a plate reader.
- Normalize glucose uptake to the protein content in each well.

Protocol 3: Analysis of Insulin Signaling by Western Blot

This protocol describes how to evaluate the impact of **SR-4995** on the insulin signaling pathway by measuring the phosphorylation of Akt (a key downstream effector) via Western blotting.

Materials:

- Differentiated 3T3-L1 adipocytes (in 6-well plates)
- **SR-4995**
- Insulin (100 nM final concentration)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies: anti-phospho-Akt (Ser473), anti-total Akt
- HRP-conjugated secondary antibody
- SDS-PAGE gels and Western blotting equipment
- Chemiluminescence substrate and imaging system

Procedure:

- Culture and differentiate 3T3-L1 cells in 6-well plates.
- Wash and serum starve the cells for 2-4 hours.
- Pre-treat the cells with **SR-4995** (e.g., 10-20 μ M) or vehicle for 1-2 hours.

- Stimulate the cells with 100 nM insulin for 10-15 minutes. Include non-insulin-stimulated controls.
- Immediately place the plates on ice and wash the cells with ice-cold PBS.
- Lyse the cells by adding ice-cold lysis buffer to each well. Scrape the cells and collect the lysates.
- Clarify the lysates by centrifugation at 4°C.
- Determine the protein concentration of each lysate.
- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane with 5% BSA or non-fat milk in TBST.
- Incubate the membrane with the primary antibody against phospho-Akt (Ser473) overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescence substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against total Akt for normalization.
- Quantify the band intensities to determine the ratio of phosphorylated Akt to total Akt.

Conclusion

SR-4995 provides a valuable tool for inducing lipolysis through a PKA-independent mechanism, enabling a more precise investigation into the effects of increased FFA availability on insulin sensitivity. By combining **SR-4995** treatment with established protocols for assessing glucose uptake and insulin signaling, researchers can gain deeper insights into the molecular pathways linking lipid metabolism to insulin resistance. These studies can aid in the identification of novel therapeutic targets for the treatment of metabolic diseases.

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References

- 1. The Measurement of GLUT4 Translocation in 3T3-L1 Adipocytes | Springer Nature Experiments [experiments.springernature.com]
- 2. PI3 kinase directly phosphorylates Akt1/2 at Ser473/474 in the insulin signal transduction pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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